

# Methyl Gallate in Animal Models: Dosing & Pharmacokinetic Data

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## Compound Focus: Methyl Gallate

CAS No.: 99-24-1

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The table below consolidates quantitative data from key studies on **methyl gallate's** efficacy and pharmacokinetics in animal models.

Animal Model	Study Focus	MG Dose & Route	Dosing Regimen	Key PK Parameters (if reported)	Key Findings
Rat (Sprague Dawley) [1]	Pharmacokinetics (PK)	20 mg/kg, Oral (PO) and Intravenous (IV)	Single dose	IV: CL=0.73 L/h/kg, Vd=4.13 L/kg, t <sub>1/2</sub> =3.9 h [1]	Co-administration did not significantly alter marbofloxacin PK; suitable for combination therapy.
Rat (Sprague Dawley) [1]	Antimicrobial PK/PD	20 mg/kg, PO (with Marbofloxacin)	Single dose	Oral: C <sub>max</sub> =0.78 µg/mL, AUC=6.11 h·µg/mL [1]	Synergy with marbofloxacin (FIC Index=0.5); increased AUC/MIC ratio.
Rat (Arthritis Model) [2]	Anti-inflammatory & Anti-arthritic	10-40 mg/kg	28-day study	Not Reported	Dose-dependent amelioration of Freund's complete

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					adjuvant-induced arthritis.
Mouse (A431 Skin Cancer) [3]	Anticancer	N/A (In vitro IC50 reported)	N/A	Not Reported	Inhibited A431 cell proliferation (IC50: 11-53 µg/mL depending on exposure time) [3].

## Detailed Experimental Protocols

Here are the methodologies used in the cited studies to guide your experimental design.

### Protocol for Pharmacokinetic and Pharmacodynamic (PK/PD) Study in Rats

This protocol is adapted from a study investigating the effect of MG on the pharmacokinetics of marbofloxacin (MAR) [1].

- **Animals:** Male Sprague Dawley rats (180-215 g).
- **Dosing Formulations:**
  - **MAR alone:** 5 mg/kg.
  - **MG + MAR combination:** MG at 20 mg/kg and MAR at 5 mg/kg.
- **Study Design:** A four-way crossover study with a two-week washout period.
  - Group 1: MAR alone, intravenous (IV) administration.
  - Group 2: MAR alone, oral (PO) administration.
  - Group 3: MG + MAR combination, IV administration.
  - Group 4: MG + MAR combination, PO administration.
- **Sample Collection:** ~300 µL blood samples collected via serial sampling at pre-dose (0) and 0.25, 0.5, 0.75, 1, 2, 4, 8, 12, and 24 hours post-dose.
- **Bioanalysis:** Drug concentrations in plasma were determined using a validated high-performance liquid chromatography (HPLC) method.

- **PK/PD Integration:**

- The minimum inhibitory concentration (MIC) of MG and MAR was determined using the micro-broth dilution method [1].
- Synergy was assessed using the Checkerboard method to calculate the Fractional Inhibitory Concentration Index (FICindex) [1].
- The area under the curve (AUC)/MIC ratio was calculated as a key PK/PD index for the fluoroquinolone (MAR) [1].

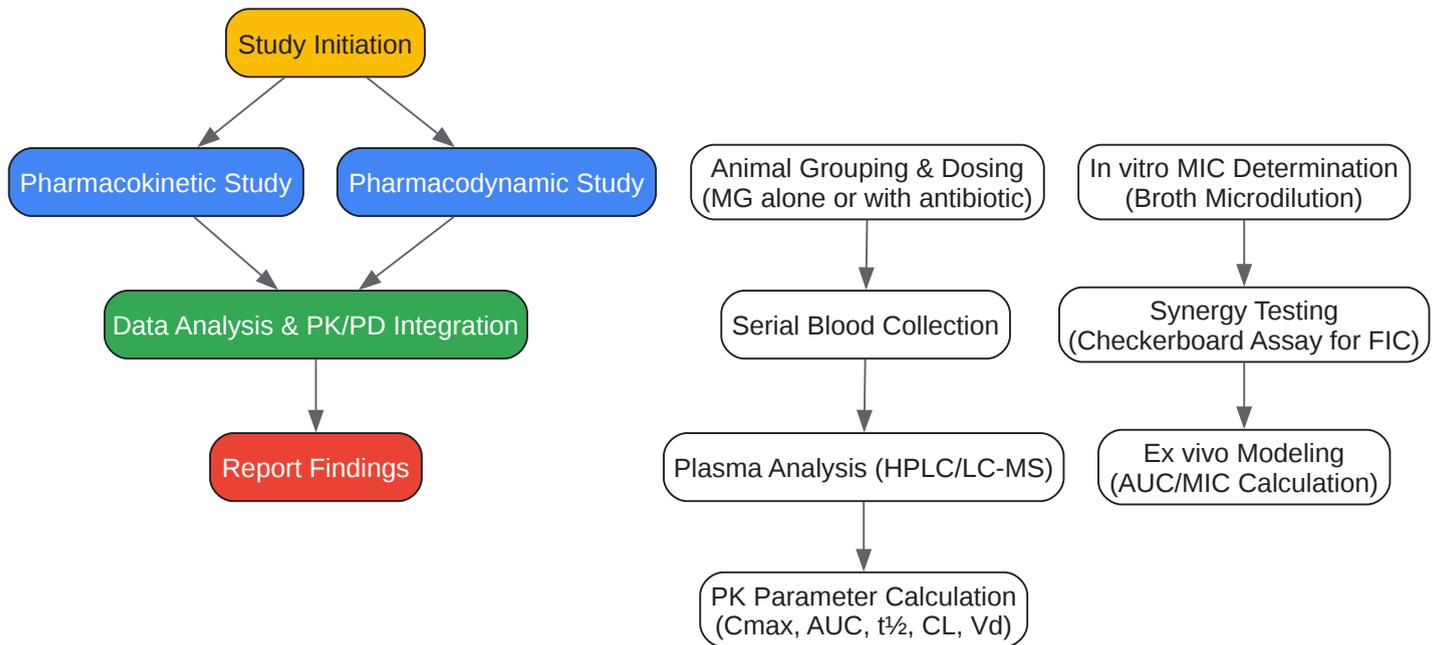
## Protocol for Anti-Arthritis Efficacy Study in Rats

This protocol is based on a study evaluating a synthetic derivative of MG in a Freund's complete adjuvant (FCA)-induced arthritis model [2].

- **Arthritis Induction:** Arthritis is induced in rats by a single subcutaneous injection of FCA into the footpad or tail base.
- **Treatment Groups:** Animals are randomly divided into groups, typically including:
  - Disease control (arthritic, no treatment).
  - Positive control (e.g., non-steroidal anti-inflammatory drug like diclofenac).
  - MG-treated groups (e.g., 10, 20, 40 mg/kg).
  - MG derivative-treated groups.
- **Dosing Regimen:** Test compounds are administered daily via oral gavage for 28 days.
- **Efficacy Evaluation:**
  - **Clinical Scoring:** Regular measurement of paw volume/swelling and arthritis index scoring.
  - **Molecular Analysis:** At the endpoint, synovial tissue or other relevant samples are collected. Gene expression of biomarkers like **COX-2** and **TNF- $\alpha$**  is analyzed using techniques like RT-PCR or western blot to elucidate the mechanism of action [2].

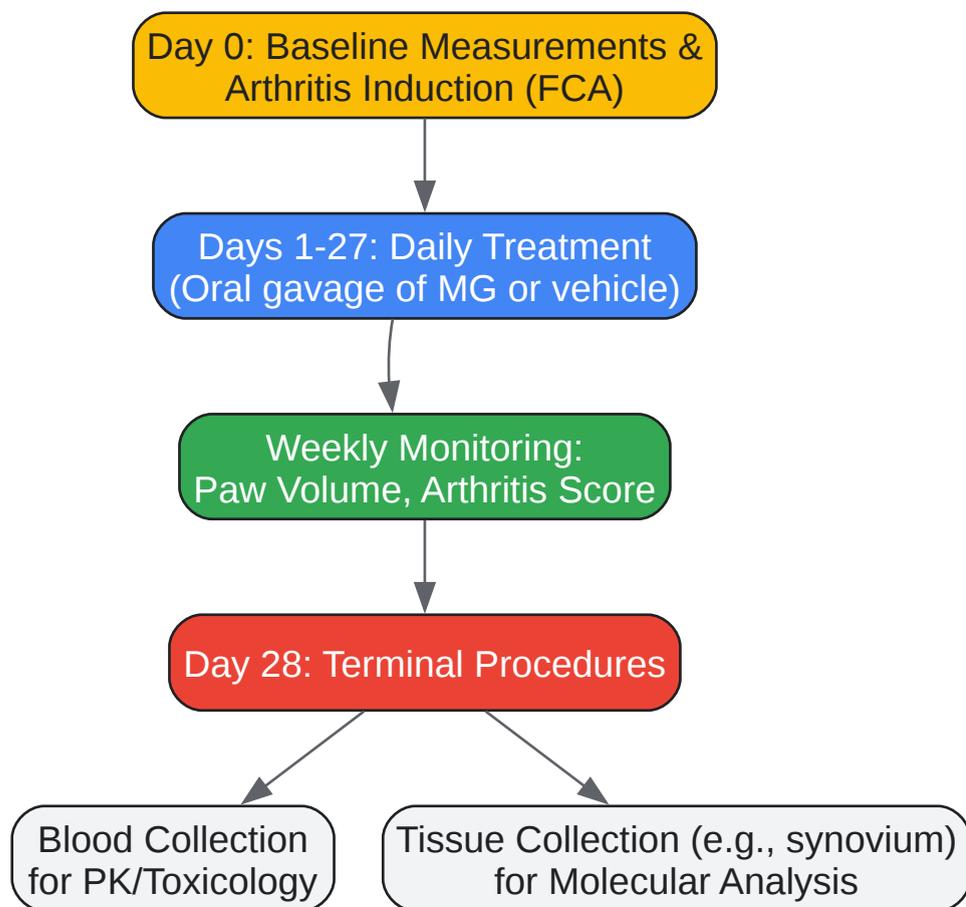
## Experimental Workflow and Study Timeline Diagrams

The following diagrams outline the key experimental processes and study design.



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*Diagram 1: Integrated Workflow for PK/PD Studies of **Methyl Gallate**. This chart outlines the parallel processes of evaluating pharmacokinetics and pharmacodynamics, culminating in integrated data analysis.*



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*Diagram 2: 28-Day Timeline for Anti-Arthritis Efficacy Study. This Gantt-style chart visualizes the sequence and duration of key activities in a long-term efficacy study of **methyl gallate**.*

## Key Insights for Your Research

To summarize the application notes:

- **Dosing Range:** Effective anti-inflammatory and anti-arthritic doses of MG in rats typically range from **10 to 40 mg/kg** for prolonged studies (e.g., 28 days) [2]. For single-dose PK studies, 20 mg/kg has been successfully used [1].
- **Synergistic Potential:** MG shows promise as an adjuvant to conventional antibiotics (e.g., marbofloxacin). A PK/PD-integrated approach is crucial to demonstrate enhanced efficacy without adverse PK interactions [1].
- **Mechanistic Action:** A key mechanism underlying MG's anti-inflammatory effect involves the **downregulation of critical pro-inflammatory genes**, including **COX-2** and **TNF- $\alpha$**  [2].

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## References

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To cite this document: Smolecule. [Methyl Gallate in Animal Models: Dosing & Pharmacokinetic Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570261#methyl-gallate-animal-model-dosing-pharmacokinetics>]

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